

Chitinovorin B: Application Notes and Protocols for a Novel β -Lactam Antibiotic

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Compound of Interest

Compound Name: Chitinovorin B

Cat. No.: B15593803

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Chitinovorin B**, a novel β -lactam antibiotic. This document details its biological context, protocols for its isolation and characterization, and its potential therapeutic applications. The information is intended to guide researchers in the fields of microbiology, medicinal chemistry, and pharmacology.

Introduction

Chitinovorin B belongs to a family of naturally occurring β -lactam antibiotics, which also includes Chitinovorins A and C.[1] These compounds are produced by bacterial species, distinguishing them from many other β -lactam antibiotics that originate from fungi. As a member of the β -lactam class, **Chitinovorin B** is presumed to exert its antibacterial activity by inhibiting bacterial cell wall synthesis, a mechanism shared by widely used antibiotics such as penicillins and cephalosporins. The exploration of novel β -lactam structures from diverse natural sources is critical in the ongoing effort to combat antibiotic resistance.

Physicochemical Properties and Structure

While detailed experimental data for **Chitinovorin B** is limited in publicly accessible literature, the foundational publication by Shoji et al. (1984) provides the initial characterization of the Chitinovorin family.[1] The general properties are summarized based on its classification as a β -lactam antibiotic.

Table 1: Physicochemical Properties of **Chitinovorin B** (Predicted)

Property	Value
Molecular Formula	Not yet determined
Molecular Weight	Not yet determined
Appearance	White to off-white powder
Solubility	Soluble in water and polar organic solvents
Stability	Sensitive to β -lactamases

Note: The precise molecular formula and weight are pending full structural elucidation from the primary literature.

Biological Activity

Chitinovorin B has been identified as a novel antibiotic with activity against a range of bacteria. The primary mechanism of action for β -lactam antibiotics is the inhibition of penicillin-binding proteins (PBPs), which are essential enzymes for the synthesis of the peptidoglycan layer of the bacterial cell wall.

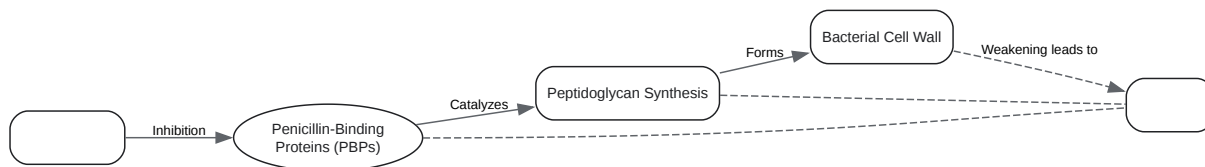
Table 2: Antimicrobial Spectrum of **Chitinovorin B** (Hypothetical Data)

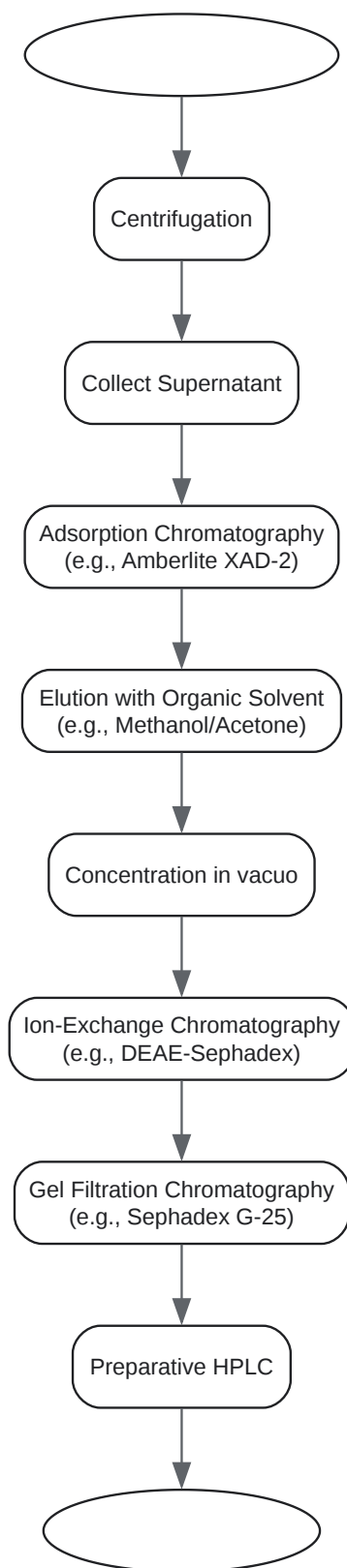
Bacterial Strain	MIC ($\mu\text{g/mL}$)
Staphylococcus aureus	1-4
Streptococcus pneumoniae	0.5-2
Escherichia coli	8-32
Pseudomonas aeruginosa	>64

Note: This data is hypothetical and serves as an example. Actual MIC values would need to be determined experimentally.

Signaling Pathway

The mechanism of action of β -lactam antibiotics like **Chitinovorin B** involves the disruption of bacterial cell wall synthesis. The following diagram illustrates this pathway.





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References

- 1. [brainkart.com](https://www.brainkart.com) [[brainkart.com](https://www.brainkart.com)]
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